

# Application Notes and Protocols: Sec-Butyl Methyl Ether (SBME) in Organic Synthesis

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## Compound of Interest

Compound Name: *Sec-butyl methyl ether*

Cat. No.: *B1329449*

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This document provides a comprehensive overview of **sec-butyl methyl ether** (SBME), also known as 2-methoxybutane, for its application as a solvent in organic synthesis. It includes physical properties, synthesis protocols, and detailed experimental guidelines for its use in key organic reactions, benchmarked against common ether solvents.

## Overview and Physicochemical Properties

**Sec-butyl methyl ether** (SBME) is a flammable, colorless liquid classified as an ether.<sup>[1]</sup> Its chemical structure and physical properties make it a potential alternative to other common ether solvents like diethyl ether (DEE), tetrahydrofuran (THF), and its isomer, methyl tert-butyl ether (MTBE). Ethers are valued in organic synthesis for their ability to dissolve a wide range of nonpolar and slightly polar compounds, their relative inertness, and their capacity to solvate organometallic reagents.<sup>[2][3]</sup>

SBME is miscible with many organic solvents, including alcohols, acetone, and other ethers.<sup>[1]</sup><sup>[4][5]</sup> Like MTBE, SBME may present a lower risk of forming explosive peroxides compared to DEE and THF, enhancing laboratory safety.<sup>[6][7]</sup>

Data Presentation: Comparison of Ether Solvents

The selection of an appropriate ether solvent is critical and depends on factors like boiling point, polarity, and solubility. The following table summarizes the key physical properties of

SBME in comparison to other frequently used ether solvents.

Property	sec-Butyl Methyl Ether (SBME)	Methyl tert-Butyl Ether (MTBE)	Tetrahydrofuran (THF)	Diethyl Ether (DEE)	Cyclopentyl Methyl Ether (CPME)
CAS Number	6795-87-5	1634-04-4[8]	109-99-9	60-29-7	5614-37-9
Molecular Weight (g/mol)	88.15	88.15[8]	72.11	74.12	100.16
Boiling Point (°C)	57 - 75[1]	55.3[6]	66	34.6	106
Density (g/mL at 25°C)	0.742	0.740	0.889	0.713	0.862
Refractive Index (n <sub>20/D</sub> )	1.372	1.369	1.407	1.353	1.419
Flash Point (°C)	-30	-28	-14	-45	-4
Water Solubility	Slightly Soluble[1]	1.5 g/100g [6]	Miscible	6.9 g/100g	1.1 g/100g

Note: There are discrepancies in the reported boiling point of SBME in the literature, with common values cited as 57°C and 75°C.[1] Users should verify the properties of their specific source.

## Synthesis of Sec-Butyl Methyl Ether

SBME can be synthesized through several methods, including the Williamson ether synthesis and the intermolecular dehydration of alcohols.[5] The latter is suitable for larger-scale production.

Protocol: Synthesis via Intermolecular Dehydration

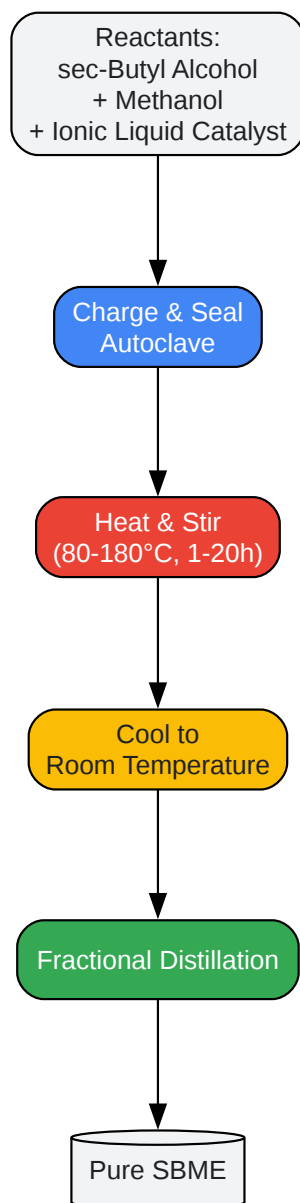
This protocol is based on the method of reacting sec-butyl alcohol and methanol using an ionic liquid catalyst.

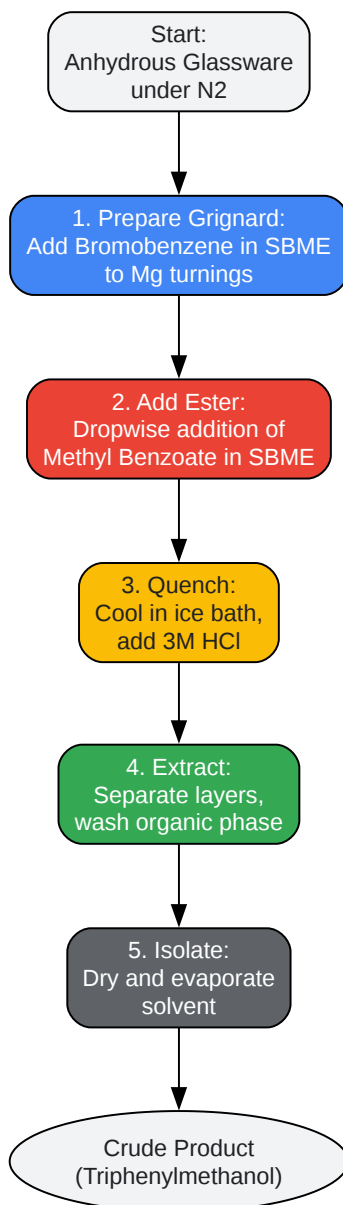
Materials:

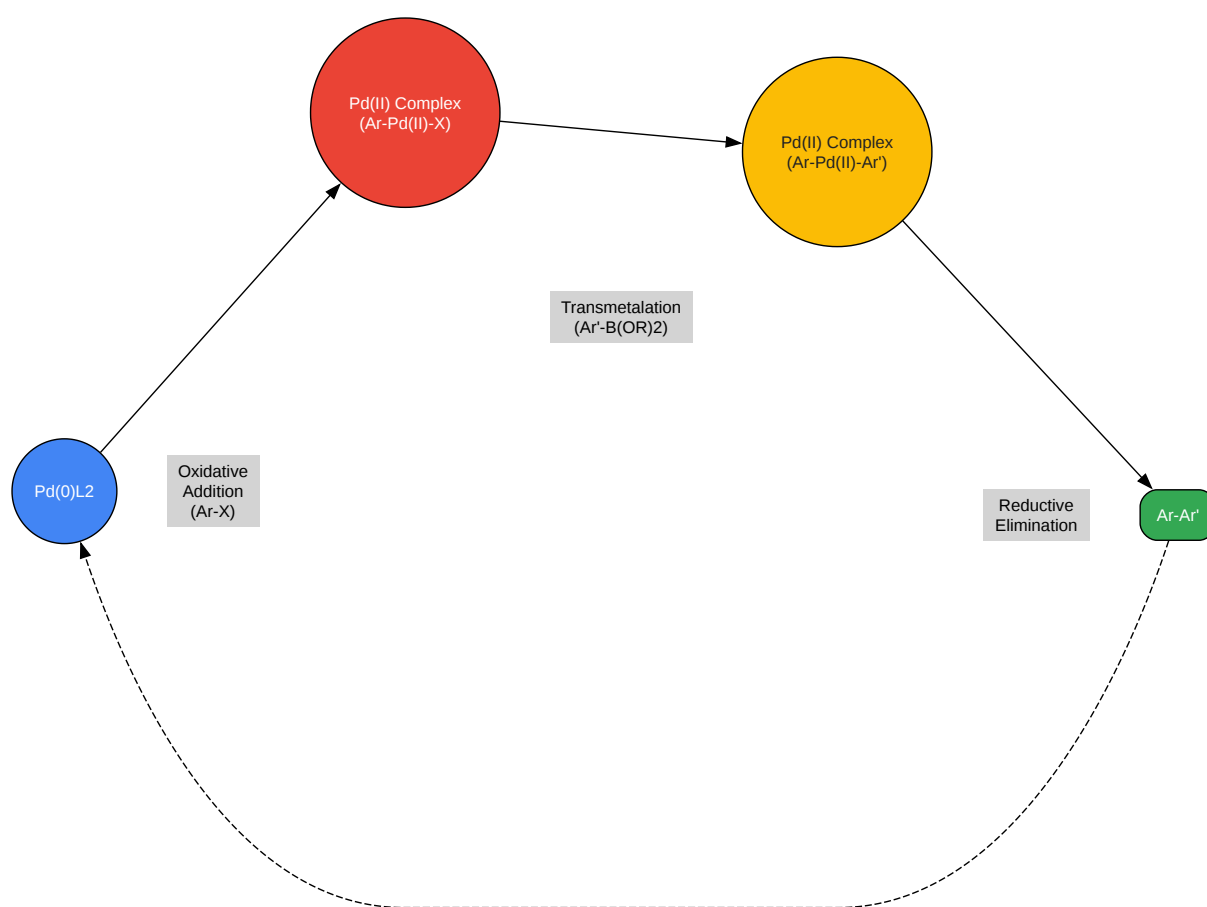
- sec-Butyl alcohol
- Methanol
- N-methylimidazole p-toluenesulfonate (ionic liquid catalyst)
- High-pressure autoclave with stirring mechanism
- Distillation apparatus

Procedure:

- Charge the autoclave with sec-butyl alcohol, methanol, and the N-methylimidazole p-toluenesulfonate catalyst. A typical molar ratio of methanol to sec-butyl alcohol is between 1:1 and 12:1. The volume ratio of sec-butyl alcohol to the catalyst is typically between 5:1 and 12:1.
- Seal the autoclave and ensure it is airtight.
- While stirring, heat the reaction mixture to a temperature between 80°C and 180°C.
- Maintain the reaction for 1 to 20 hours, monitoring for completion via GC analysis if possible.
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the reaction mixture to a distillation apparatus.
- Purify the **sec-butyl methyl ether** by fractional distillation, collecting the fraction boiling at the appropriate temperature (approx. 57-75°C).







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